

Inter-laboratory study for the quantification of plasma ceramides

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Compound of Interest

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An Inter-Laboratory Comparison for the Precise Quantification of Plasma Ceramides.

This guide provides a comparative analysis of an inter-laboratory study focused on the quantification of plasma ceramides, offering valuable insights for researchers, scientists, and professionals in drug development. The data presented is compiled from a significant international study aimed at standardizing ceramide measurements, a crucial step for their application as clinical biomarkers.[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)

Comparative Analysis of Ceramide Quantification

An extensive inter-laboratory study involving 34 laboratories across 19 countries was conducted to harmonize the quantification of four clinically significant ceramide species in human plasma.[\[1\]\[2\]\[4\]](#) The study utilized NIST Standard Reference Material (SRM) 1950 and a set of candidate plasma reference materials (RM 8231) to assess the precision and concordance of measurements across different analytical platforms and methods.[\[1\]\[3\]](#)

The key finding of this collaborative effort was that the use of authentic labeled standards for calibration dramatically reduces measurement variability.[\[1\]](#) The study reported impressive precision, with intra-laboratory coefficients of variation (CVs) at or below 4.2% and concordant inter-laboratory CVs under 14%.[\[1\]\[4\]](#) This level of agreement is a significant step towards

establishing standardized reference intervals for plasma ceramides, which is essential for their use in clinical diagnostics and as drug development biomarkers.[4]

Quantitative Data Summary

The following tables summarize the consensus concentrations of four key ceramide species in NIST SRM 1950 plasma, as determined by the inter-laboratory study.[1] These ceramides are of particular interest due to their association with cardiovascular disease and insulin resistance. [7][8][9]

Table 1: Consensus Concentrations of Clinically Relevant Ceramides in NIST SRM 1950

Ceramide Species	Mean Concentration (μmol/L)	Standard Error of the Mean (SEM)	Number of Laboratories (n)
Cer 18:1;O2/16:0	0.244	0.006	35
Cer 18:1;O2/18:0	0.0835	0.0017	31
Cer 18:1;O2/24:0	2.42	0.04	35
Cer 18:1;O2/24:1	0.855	0.013	31

Data derived from multi-point calibration curves.[1]

Table 2: Inter- and Intra-Laboratory Precision

Ceramide Species	Inter-Laboratory CV (%)	Intra-Laboratory CV (%)
All four species	< 14	≤ 4.2

CVs represent the coefficient of variation.[1]

Experimental Protocols

While participating laboratories had the option to use their own validated methods, the study highlighted the importance of a standardized approach to calibration.[1][3] A representative

high-throughput method for the quantification of plasma ceramides using liquid chromatography-tandem mass spectrometry (LC-MS/MS) is outlined below.[\[7\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Representative LC-MS/MS Protocol for Plasma Ceramide Quantification

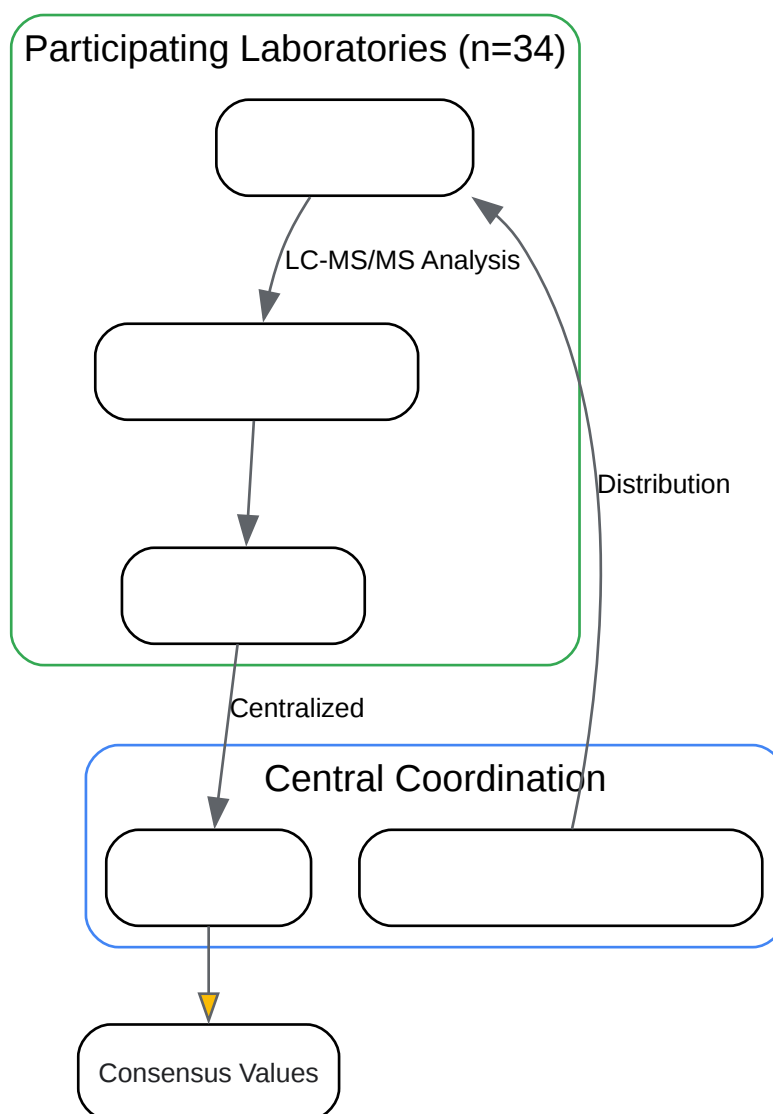
- Sample Preparation:
 - Plasma samples are typically stored at -80°C prior to analysis.[\[14\]](#)
 - For analysis, plasma proteins are precipitated using a solvent, often in a 96-well format for high-throughput processing.[\[7\]](#)
 - A mixture of deuterated or other isotopically labeled ceramide internal standards is added to each sample to allow for precise quantification.[\[7\]](#)[\[10\]](#)
- Lipid Extraction:
 - Lipids, including ceramides, are extracted from the precipitated plasma using an organic solvent mixture, such as chloroform and methanol.[\[10\]](#)
 - The organic phase containing the lipids is then separated, dried, and reconstituted in a suitable solvent for LC-MS/MS analysis.[\[10\]](#)
- Chromatographic Separation:
 - The extracted lipids are separated using high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC).[\[10\]](#)[\[12\]](#)
 - A C8 or C18 reverse-phase column is commonly used to separate the different ceramide species based on their hydrophobicity.[\[10\]](#)
- Mass Spectrometric Detection:
 - The separated ceramides are ionized, typically using positive-ion electrospray ionization (ESI), and detected by a tandem mass spectrometer.[\[12\]](#)[\[13\]](#)

- Quantification is achieved using multiple reaction monitoring (MRM), which provides high selectivity and sensitivity for each ceramide species and its corresponding internal standard.[\[13\]](#)
- Calibration and Quantification:
 - Calibration curves are generated using a series of known concentrations of ceramide standards.[\[15\]](#)
 - The concentration of each ceramide in the plasma sample is determined by comparing the peak area ratio of the endogenous ceramide to its labeled internal standard against the calibration curve.[\[10\]](#) Both single-point and multi-point calibration methods can be employed.[\[1\]](#)[\[5\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow of the inter-laboratory study for plasma ceramide quantification.

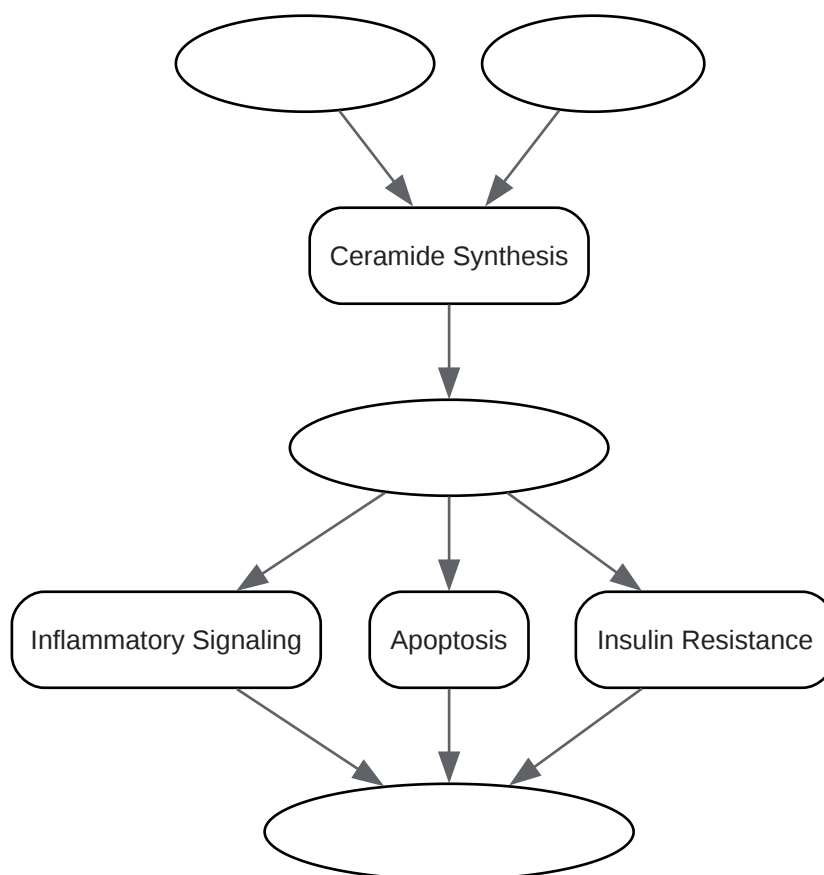


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Caption: Workflow of the inter-laboratory ceramide quantification study.

Ceramide Signaling and Pathophysiological Relevance

Ceramides are bioactive lipids that play a central role in various cellular signaling pathways, including those leading to apoptosis and inflammation. Their accumulation in plasma is associated with an increased risk of cardiovascular events.[8][9][16]



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Caption: Simplified overview of ceramide's role in signaling pathways.

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References

- 1. chem.yonsei.ac.kr [chem.yonsei.ac.kr]
- 2. Concordant inter-laboratory derived concentrations of ceramides in human plasma reference materials via authentic standards - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. elmi.hbku.edu.qa [elmi.hbku.edu.qa]

- [5. research.abo.fi \[research.abo.fi\]](#)
- [6. neurolipidomics.com \[neurolipidomics.com\]](#)
- [7. Development and validation of a high-throughput LC-MS/MS assay for routine measurement of molecular ceramides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. logan.testcatalog.org \[logan.testcatalog.org\]](#)
- [10. QUANTIFICATION OF CERAMIDE SPECIES IN BIOLOGICAL SAMPLES BY LIQUID CHROMATOGRAPHY-ELECTROSPRAY TANDEM MASS SPECTROMETRY - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. DSpace \[helda.helsinki.fi\]](#)
- [12. Development and validation of LC-MS/MS method for determination of very long acyl chain \(C22:0 and C24:0\) ceramides in human plasma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Development and validation of LC-MS/MS method for determination of very long acyl chain \(C22:0 and C24:0\) ceramides in human plasma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Ceramides Analysis - Creative Proteomics \[creative-proteomics.com\]](#)
- [15. biorxiv.org \[biorxiv.org\]](#)
- [16. mayocliniclabs.com \[mayocliniclabs.com\]](#)
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